

An In-depth Technical Guide to the Physical Properties of Ethyl Pipecolinate

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Compound of Interest

Compound Name: Ethyl pipecolinate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Ethyl pipecolinate**, a significant heterocyclic compound often utilized as a building block in the synthesis of various pharmaceutical agents. The following sections detail its physicochemical characteristics, present standardized experimental protocols for their determination, and offer visual representations of these methodologies.

Core Physical and Chemical Properties

Ethyl pipecolinate is a clear, colorless to light yellow liquid at room temperature.^{[1][2][3]} Its fundamental properties are crucial for its handling, storage, and application in synthetic chemistry.

The table below summarizes the key quantitative physical properties of **Ethyl pipecolinate**, compiled from various sources.

Property	Value	Reference Temperature
Molecular Formula	C ₈ H ₁₅ NO ₂	N/A
Molecular Weight	157.21 g/mol	N/A
Boiling Point	216-217 °C	N/A
Density	1.006 g/mL	25 °C
Refractive Index	1.456 (n ₂₀ /D)	20 °C
Flash Point	115 °F (46 °C)	N/A
Predicted pKa	8.40 ± 0.10	N/A
Storage Temperature	2-8 °C	N/A

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols for Property Determination

The following sections provide detailed methodologies for the experimental determination of the primary physical properties of liquid compounds such as **Ethyl pipecolate**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[6\]](#) The capillary method is a common and efficient technique for determining the boiling point of small quantities of liquid.

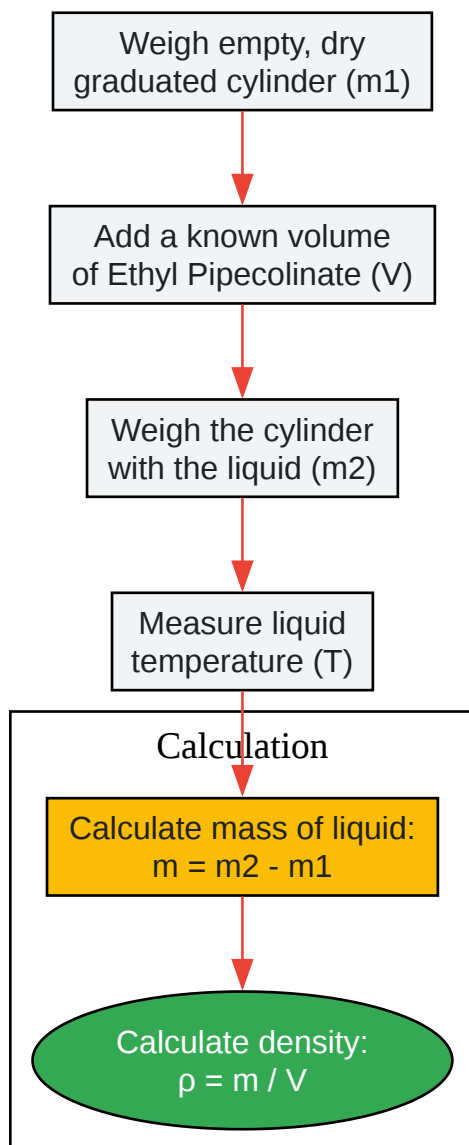
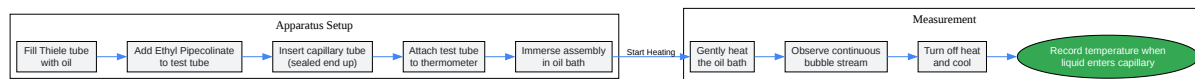
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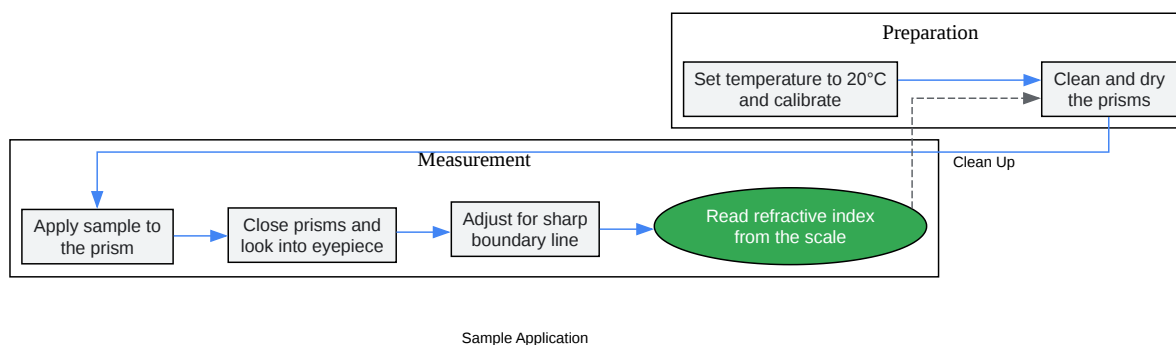
- Thiele tube or oil bath
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)

- Liquid paraffin or other suitable high-boiling point liquid

Procedure:

- Fill the Thiele tube or beaker with liquid paraffin to the appropriate level.
- Add a small amount (a few milliliters) of **Ethyl pipecolate** into the small test tube.
- Place the capillary tube, with its sealed end facing upwards, into the test tube containing the sample.^[7]
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly into the oil bath, making sure the rubber band is not in contact with the oil.^[7]
- Gently heat the side arm of the Thiele tube or the oil bath with constant stirring.^{[7][8]}
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.^[7] Record this temperature.





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